

A Technical Guide to Trimethylboron-d9: Commercial Availability, Purity, and Analysis

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Trimethylboron-d9** (TMB-d9), a deuterated organoboron compound of increasing interest in various research and development applications, including its use as a precursor in specialized chemical syntheses. This document details its commercial availability, typical purity levels, and the analytical methodologies relevant to its characterization.

Commercial Availability

Trimethylboron-d9 is commercially available from a range of specialty chemical suppliers. It is typically offered in various quantities suitable for research and development purposes. While larger, bulk quantities may be available upon request, the compound is most commonly supplied in smaller amounts for laboratory use.

Table 1: Commercial Suppliers of Trimethylboron-d9



| Supplier | Available Quantities | Purity (Typical) | Notes |
|-------------------|---|--|---|
| American Elements | Research and bulk quantities available upon request.[1] | 99% (2N) to 99.999% (5N) product grades are listed.[1] | A Certificate of Analysis (CoA) and Safety Data Sheet (SDS) are provided with shipments.[1] |
| Alfa Chemistry | Not specified, inquire for details. | 99 atom % D. | For experimental and research use. |
| CP Lab Safety | 5 grams.[2] | Not specified. | For professional manufacturing, research, and industrial use only.[2] |
| Benchchem | Various packaging options are available. | High-purity. | Inquire for price and delivery time. |
| ChemicalBook | Supplier listings for various quantities. | Not specified. | Platform for multiple suppliers. |

Purity and Isotopic Enrichment

The purity of **Trimethylboron-d9** is a critical parameter for its application, particularly in sensitive analytical and synthetic procedures. Commercially available TMB-d9 is generally offered with high chemical purity and high isotopic enrichment.

Table 2: Typical Purity Specifications for Trimethylboron-d9

| Parameter | Specification | Method of Analysis |
|--------------------------------|---------------|---|
| Chemical Purity | ≥99% | Gas Chromatography-Mass Spectrometry (GC-MS) |
| Isotopic Enrichment (Atom % D) | ≥99 atom % D | Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS) |



Note on Impurities: A detailed Certificate of Analysis (CoA) from the supplier will provide the most accurate information on impurities. Based on the common synthetic routes, potential impurities could include:

- Partially Deuterated Isotopologues: Trimethylboron-d8, -d7, etc.
- Residual Solvents: Diethyl ether or other solvents used in the synthesis.
- Related Boron Compounds: Boric acid (from hydrolysis) or other organoboron species.
- Starting Material Residues: Unreacted deuterated methylating agents or boron precursors.

Experimental Protocols Synthesis of Trimethylboron-d9 (Analogous Procedure)

While a specific, detailed protocol for the synthesis of **Trimethylboron-d9** is not readily available in the public domain, a highly analogous and established procedure for the synthesis of deuterated triethylborane provides a robust template. The following protocol is adapted from that of triethylborane-d15 and can be expected to yield **Trimethylboron-d9** with high purity and isotopic enrichment.

Reaction Scheme:

$$3 CD_3MgI + BF_3 \cdot O(C_2H_5)_2 \rightarrow B(CD_3)_3 + 3 MgIF + (C_2H_5)_2O$$

Materials:

- Deuterated methyl iodide (CD₃I) or deuterated methyl bromide (CD₃Br) (≥99.5 atom % D)
- Magnesium turnings
- Boron trifluoride diethyl etherate (BF₃·O(C₂H₅)₂)
- Anhydrous diethyl ether

Procedure:

Preparation of Deuterated Grignard Reagent:



- A three-necked, flame-dried round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet is charged with magnesium turnings.
- A solution of deuterated methyl iodide or bromide in anhydrous diethyl ether is added dropwise via the dropping funnel to initiate the Grignard reaction.
- The reaction mixture is stirred under a nitrogen atmosphere until the magnesium is consumed, yielding a solution of deuterated methylmagnesium iodide/bromide.
- Reaction with Boron Trifluoride Diethyl Etherate:
 - The solution of the deuterated Grignard reagent is cooled in an ice bath.
 - A solution of boron trifluoride diethyl etherate in anhydrous diethyl ether is added dropwise to the stirred Grignard reagent solution.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 1-2 hours.
- Isolation and Purification:
 - The reaction mixture is cooled, and the resulting **Trimethylboron-d9** is isolated by vacuum transfer or distillation from the reaction mixture into a cold trap (e.g., liquid nitrogen).
 - Further purification can be achieved by fractional distillation.

Safety Precautions: Trimethylboron is pyrophoric and will ignite spontaneously in air. All manipulations must be carried out under an inert atmosphere (e.g., nitrogen or argon) using appropriate air-free techniques.

Quality Control and Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of **Trimethylboron-d9** can be effectively determined using Gas Chromatography-Mass Spectrometry (GC-MS). The following is a general method adaptable for this purpose, based on established methods for similar volatile organoboron compounds.[3][4]



Instrumentation:

- Gas Chromatograph with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS)
- Capillary Column: A non-polar column, such as one with a 5% phenyl methylpolysiloxane stationary phase (e.g., HP-5 or equivalent), is suitable.

GC Parameters (Suggested):

• Injector Temperature: 150 °C

Oven Program:

Initial Temperature: 40 °C, hold for 2 minutes

Ramp: 10 °C/min to 150 °C

Hold: 5 minutes at 150 °C

Carrier Gas: Helium or Hydrogen

Detector Temperature (FID): 250 °C

Mass Spectrometer (if used):

Ionization Mode: Electron Ionization (EI) at 70 eV

Scan Range: m/z 10-100

Sample Preparation:

Due to its pyrophoric nature, samples of **Trimethylboron-d9** must be handled in an inert atmosphere glovebox or using gas-tight syringes. Samples can be dissolved in an anhydrous, aprotic solvent (e.g., hexane or toluene) prior to injection.

Expected Results:

The chromatogram should show a major peak corresponding to Trimethylboron-d9.



- The mass spectrum of the main peak should be consistent with the expected fragmentation pattern of B(CD₃)₃, with a molecular ion peak at m/z 65.
- Minor peaks in the chromatogram may indicate the presence of impurities, which can be identified by their mass spectra.

Visualizations

Caption: Synthetic workflow for **Trimethylboron-d9**.

Caption: Quality control workflow for Trimethylboron-d9.

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